

The Emerging Role of 1,2-Distearoyl-3-bromopropanediol in Advanced Material Science

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Compound of Interest

Compound Name:	1,2-Distearoyl-3-bromopropanediol
Cat. No.:	B15546940

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The landscape of material science is one of continuous evolution, driven by the pursuit of novel molecules with unique functionalities. Within this dynamic field, lipid-based compounds are commanding significant attention for their biocompatibility and self-assembly properties. This whitepaper delves into the core characteristics and potential applications of a promising, yet underexplored molecule: **1,2-Distearoyl-3-bromopropanediol**. This specialized lipid derivative stands at the intersection of lipid nanotechnology and polymer chemistry, offering intriguing possibilities for drug delivery systems, biomaterial fabrication, and the synthesis of advanced functional polymers.

This guide provides a comprehensive overview of the synthesis, physicochemical properties, and potential applications of **1,2-Distearoyl-3-bromopropanediol**. It further outlines detailed experimental protocols for its utilization and characterization, and presents key data in a structured format to facilitate understanding and further research.

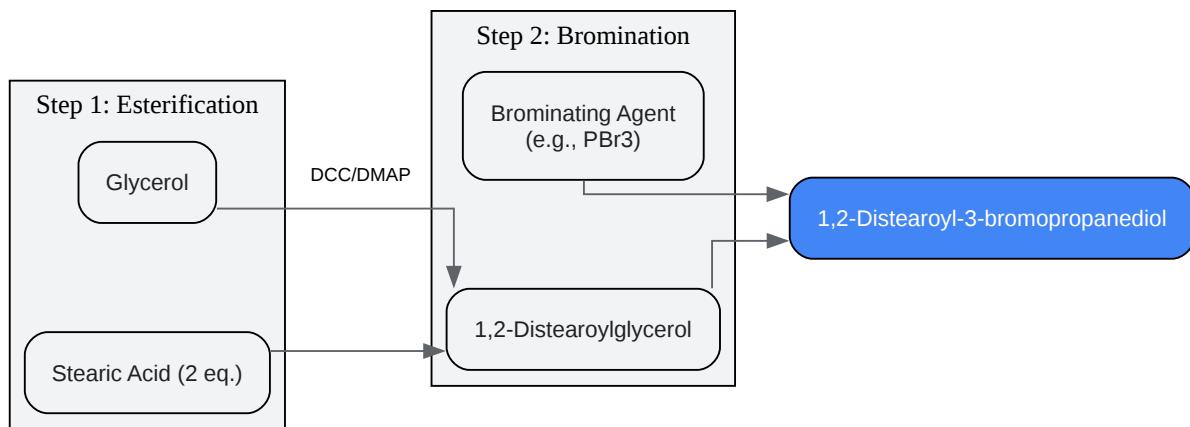
Physicochemical Properties

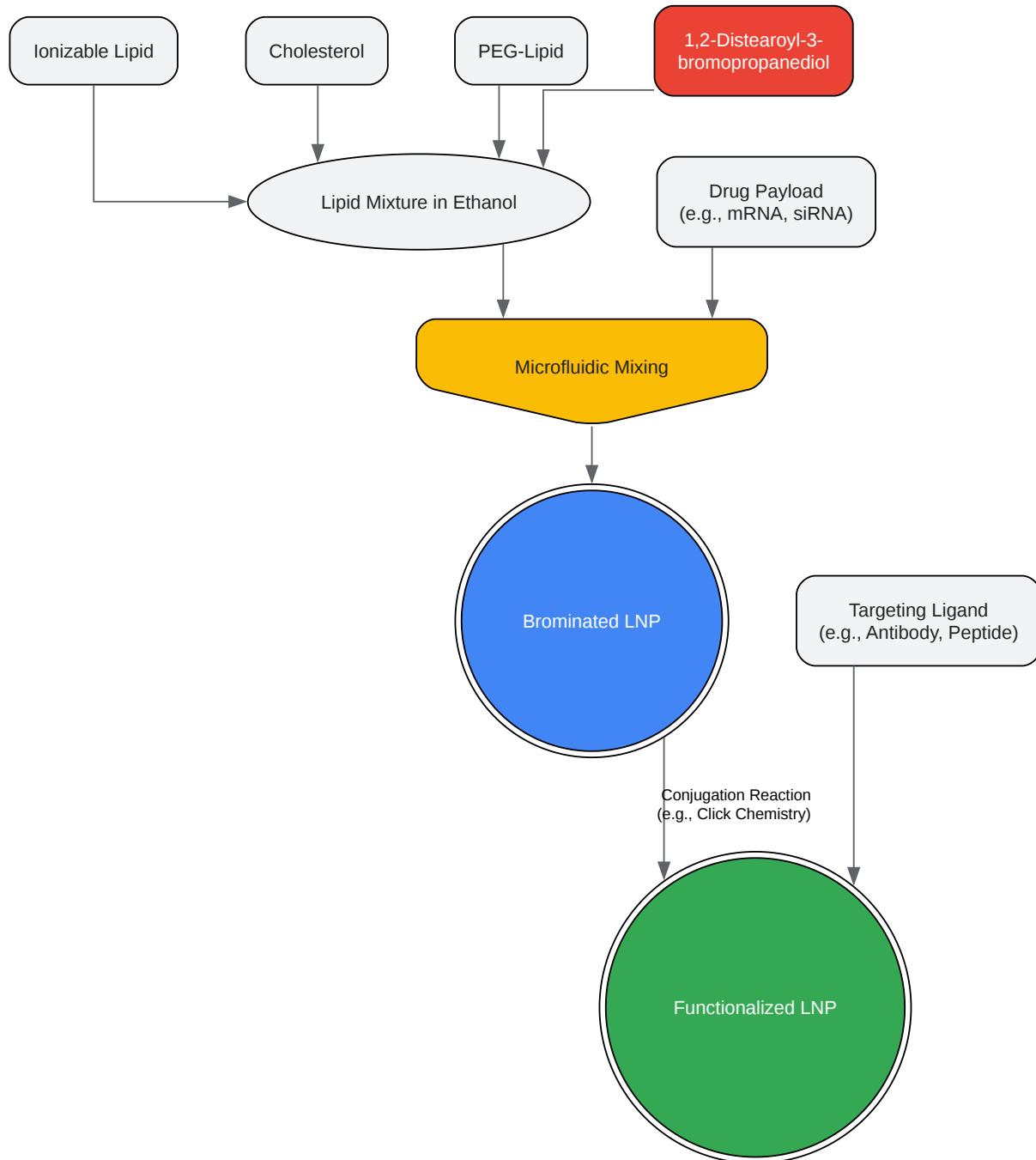
The properties of **1,2-Distearoyl-3-bromopropanediol** can be inferred from its constituent components: a glycerol backbone, two stearoyl acyl chains, and a terminal bromine atom. These features suggest a molecule with significant lipophilicity, capable of participating in the formation of lipid bilayers, while the bromine atom introduces a reactive site for further chemical modification.

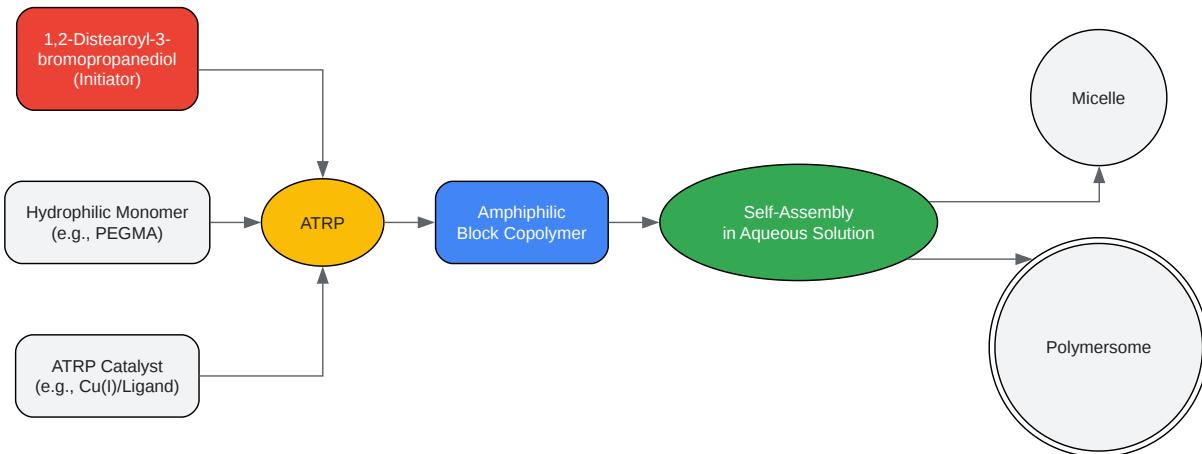
Property	Value (Predicted)	Source/Basis
Molecular Formula	C ₃₉ H ₇₅ BrO ₄	
Molecular Weight	688.9 g/mol	
Appearance	Waxy solid	Based on related long-chain lipids
Solubility	Soluble in organic solvents (e.g., chloroform, dichloromethane), insoluble in water	Inferred from the long hydrocarbon chains
Melting Point	High, likely > 60°C	Similar to other distearoyl lipids

Synthesis of 1,2-Distearoyl-3-bromopropanediol

The synthesis of **1,2-Distearoyl-3-bromopropanediol** can be approached through a multi-step process, starting from commercially available precursors. A plausible synthetic route involves the esterification of a protected bromopropanediol, followed by deprotection.





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